

How to use RR-SRC for inhibitor screening

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Compound of Interest

Compound Name:	RR-SRC, Protein Tyrosine Kinase Substrate
Cat. No.:	B8260653

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Application Note: High-Throughput Screening of Src Kinase Inhibitors using the RR-SRC Peptide Substrate

Introduction & Scientific Rationale

The RR-SRC peptide (Sequence: H-Arg-Arg-Leu-Ile-Glu-Asp-Ala-Glu-Tyr-Ala-Ala-Arg-Gly-OH) is a highly specific synthetic substrate derived from the autophosphorylation site of the Rous sarcoma virus transforming protein, pp60 (v-Src).[1]

In the context of drug discovery, RR-SRC is the "gold standard" substrate for screening inhibitors of c-Src and other Src Family Kinases (SFKs) due to two critical structural features:

- **Specificity:** The sequence IEDAEYAARG mimics the physiological activation loop of Src, ensuring that the assay measures relevant catalytic activity rather than off-target phosphorylation.
- **The "RR" Anchor:** The N-terminal Arginine-Arginine (RR) motif provides a strong net positive charge at neutral pH. This charge is the functional "handle" that enables separation of the substrate from the kinase and ATP in both Radiometric P81 Filter Binding Assays and Microfluidic Mobility Shift Assays (MMSA).[1]

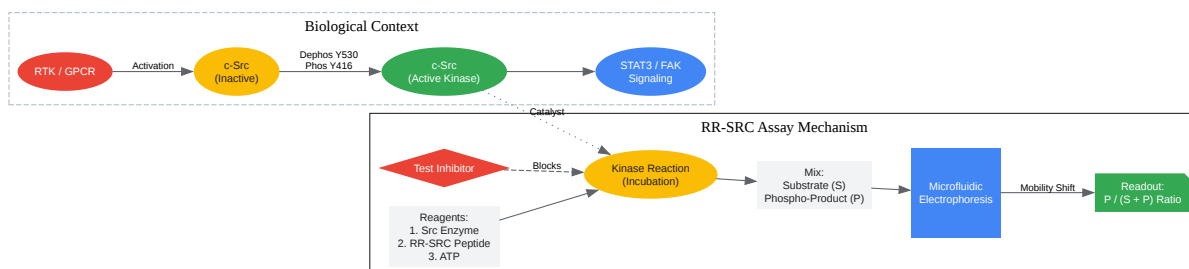
This guide details the protocol for using RR-SRC in a Microfluidic Mobility Shift Assay, the modern industry standard for HTS, while referencing the classic Radiometric method for validation.

Assay Principle: Microfluidic Mobility Shift

The core challenge in kinase screening is distinguishing the phosphorylated product from the non-phosphorylated substrate. The RR-SRC peptide leverages Charge-Based Separation.

- Substrate: The RR-SRC peptide carries a net positive charge (due to Arg residues).[1]
- Reaction: Src kinase transfers a phosphate group (PO_4^{3-}) from ATP to the Tyrosine (Y) residue on the peptide.[1]
- Product: The addition of the phosphate group significantly alters the charge-to-mass ratio, making the product more negative (or less positive) than the substrate.[1]
- Detection: When an electric field is applied (electrophoresis), the substrate and product migrate at different velocities.[1] The ratio of Product/(Product + Substrate) is calculated to determine activity.[1]

Visualizing the Signaling & Assay Logic



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Caption: Biological activation of Src kinase and the corresponding in vitro screening workflow using RR-SRC.

Materials & Reagent Preparation

A. Critical Reagents

Component	Specification	Storage	Notes
RR-SRC Peptide	Sequence: RRLIEDAEYAARG	-20°C	Purity >95% required. [1][2] Reconstitute in H ₂ O.
c-Src Enzyme	Recombinant Human c-Src	-80°C	Avoid freeze-thaw cycles. Aliquot upon receipt.
ATP	Ultra-pure ATP (10 mM stock)	-20°C	Prepare fresh working aliquots.[1]
Assay Buffer	50 mM HEPES pH 7.5, 10 mM MgCl ₂ , 1 mM EGTA, 0.01% Brij-35	4°C	Add DTT (2 mM) fresh before use.[1]
Separation Buffer	Electrophoretic buffer with EDTA	RT	Specific to the reader (e.g., LabChip).

B. Peptide Reconstitution

- The RR-SRC peptide is often supplied as a TFA salt.[2][3]
- Dissolve lyophilized powder in distilled water to a stock concentration of 10 mM.
- Note: If solubility is an issue (rare for this sequence), use 10% Acetonitrile/Water, but ensure final assay concentration of ACN is <1%.[1]

Protocol: Inhibitor Screening (Microfluidic Format)

This protocol is optimized for a 384-well plate format using a mobility shift reader (e.g., PerkinElmer/Revvity LabChip® EZ Reader).^[1]

Step 1: Enzyme Titration (Pre-Screen Optimization)

Before screening, determine the optimal enzyme concentration (EC₅₀ or T₅₀) that yields ~20-30% conversion of substrate to product.^[1]

- Prepare a 2-fold serial dilution of c-Src in Assay Buffer (Range: 0.1 nM to 100 nM).^[1]
- Add 1.5 μM RR-SRC and ATP (at K_{m_app}, typically 10-50 μM) to all wells.^[1]
- Incubate for 60 minutes at Room Temperature (RT).
- Stop reaction with EDTA-containing Separation Buffer.
- Result: Select the enzyme concentration that gives ~20% conversion. This ensures the assay remains in the "initial velocity" phase, which is critical for accurate IC₅₀ measurement.

Step 2: Inhibitor Screening Workflow

Total Assay Volume: 20 μL (can be scaled down to 10 μL).

- Compound Addition:
 - Dispense 100 nL of test compounds (in 100% DMSO) into the 384-well plate.
 - Include High Controls (DMSO only, no inhibitor) and Low Controls (Staurosporine or EDTA null reaction).
- Enzyme/Substrate Mix (2x):
 - Prepare a 2x solution containing:
 - c-Src Enzyme (at determined optimal concentration).^{[1][4]}
 - RR-SRC Peptide (Final assay conc: 1.5 μM).^[1]
 - Dispense 10 μL of this mix into the wells.

- Incubate 15 mins to allow compound-enzyme interaction.
- ATP Start Mix (2x):
 - Prepare a 2x solution of ATP in Assay Buffer.
 - Recommended ATP concentration: K_m_{app} (typically 10-50 μM for Src).[1]
 - Dispense 10 μL to initiate the reaction.[5]
- Incubation:
 - Seal plate and incubate for 60 minutes at RT (22-25°C).
- Termination & Detection:
 - Add 20-40 μL of Separation Buffer (containing EDTA to chelate Mg^{2+} and stop the kinase, plus a coating reagent to neutralize protein sticking).[1]
 - Read plate on the Mobility Shift Reader.

Alternative Protocol: Radiometric Filter Binding (P81)[1]

Use this method if microfluidic equipment is unavailable. This is the method for which the "RR" tag was originally designed.

- Reaction: Perform the kinase reaction as above (Steps 1-4), but use $[\gamma\text{-}^{32}\text{P}]\text{ATP}$ (Specific Activity ~ 200-500 cpm/pmol) mixed with cold ATP.[1]
- Termination: Stop the reaction by adding 20 μL of 75 mM Phosphoric Acid.
- Spotting: Spot 20 μL of the reaction onto P81 Phosphocellulose squares.
 - Mechanism: The basic Arginine residues (RR) bind the peptide to the acidic P81 paper.[1] ATP (acidic) does not bind.[1]

- Washing: Wash filters 3x with 0.75% Phosphoric Acid (5 mins per wash). This removes unreacted $[\gamma\text{-}^{32}\text{P}]\text{ATP}$.[\[1\]](#)[\[6\]](#)
- Detection: Dry filters and count in a Scintillation Counter.

Data Analysis & Quality Control

A. Calculation of % Inhibition

For the Mobility Shift Assay, the raw data is the Product Ratio ($P / S+P$).[\[1\]](#)

B. Z-Factor (Assay Robustness)

A $Z' > 0.5$ is required for HTS validation.[\[1\]](#)

[\[1\]](#)

- : Standard Deviation
- : Mean Signal

C. Troubleshooting Guide

Issue	Probable Cause	Solution
Low Signal (Low Conversion)	Enzyme inactive or degraded	Use fresh DTT; Aliquot enzyme to avoid freeze-thaw.
High Background (in Low Control)	Peptide degradation or impure ATP	Check peptide purity by HPLC; Ensure EDTA concentration in Stop Buffer is sufficient (>10 mM).
No Separation (Mobility Shift)	Wrong Buffer pH	Ensure Separation Buffer pH matches the pI requirements of the RR-SRC peptide. [1]
Compound Interference	Fluorescent compounds	Mobility shift is resistant to fluorescence interference, but check for compound aggregation.

References

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